

Application Notes and Protocols for Thermochemical Energy Storage Using Calcium Carbonate

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Compound of Interest

Compound Name:	accucast
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Cat. No.:	B1178887

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Topic: Using Calcium Carbonate (CaCO₃) for Thermochemical Energy Storage

Audience: Researchers, scientists, and professionals in materials science, chemical engineering, and energy storage.

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Introduction to Thermochemical Energy Storage (TCES) with the Calcium-Looping (CaL) Process

Thermochemical energy storage (TCES) is a promising technology for high-temperature energy storage, offering high energy densities and the potential for long-duration storage with minimal heat loss.[1][2] The Calcium-Looping (CaL) process, based on the reversible chemical reaction of calcium carbonate (CaCO_3) and calcium oxide (CaO), is one of the most studied TCES systems.[3][4] This process is particularly attractive for applications such as Concentrating Solar Power (CSP) plants due to its use of low-cost, abundant, and non-toxic materials like limestone.[1][3]

The fundamental principle of the CaL process involves an endothermic calcination reaction to store energy and an exothermic carbonation reaction to release it.[3]

- **Energy Storage (Calcination):** CaCO_3 is heated to a high temperature (around 900-950°C), causing it to decompose into CaO and carbon dioxide (CO_2).[4][5] The thermal energy is stored as chemical potential in the CaO and CO_2 .
 - Reaction: $\text{CaCO}_3(\text{s}) + \text{heat} \rightarrow \text{CaO}(\text{s}) + \text{CO}_2(\text{g})$
- **Energy Release (Carbonation):** CaO is reacted with CO_2 , releasing the stored heat at a high temperature.[3]
 - Reaction: $\text{CaO}(\text{s}) + \text{CO}_2(\text{g}) \rightarrow \text{CaCO}_3(\text{s}) + \text{heat}$

Quantitative Data

The following tables summarize key quantitative data for the CaCO_3/CaO thermochemical energy storage system.

Table 1: Material Properties and Performance

Parameter	Value	Reference
Gravimetric Energy Density (Theoretical)	~3.2 GJ/m ³ (~1423 kJ/kg for pellets after 10 cycles)	[4]
Volumetric Energy Density (Theoretical)	1-3 GJ/m ³	[1]
Calcination Temperature (in pure CO ₂)	~930-950°C	[4]
Carbonation Temperature	>800°C	[6]
Power Generation Efficiency (in integrated systems)	>45%	[5]

Table 2: Comparison with Other Energy Storage Methods

Storage Method	Energy Density	Advantages	Disadvantages
Thermochemical (CaCO ₃ /CaO)	High (~3-4 GJ/m ³)[3]	High energy density, long-term storage, low material cost	Material degradation over cycles, complex reactor design
Molten Salt (Sensible Heat)	Lower (~10 times lower than TCES)[3]	Mature technology	Corrosiveness, limited operating temperature, higher cost (~USD 900/ton) [3]
Latent Heat Storage (Phase Change Materials)	Moderate	High heat transfer rates	Can be expensive, stability issues

Experimental Protocols

The following are generalized protocols for key experiments in evaluating the CaCO₃/CaO system for thermochemical energy storage.

Protocol 1: Calcination of Calcium Carbonate

Objective: To decompose calcium carbonate into calcium oxide and carbon dioxide to store thermal energy.

Materials and Equipment:

- High-temperature furnace or thermogravimetric analyzer (TGA)
- Calcium carbonate powder (e.g., limestone) or pellets
- Gas flow controller for CO₂ and an inert gas (e.g., N₂)
- Crucible (e.g., alumina)
- Gas analyzer to measure CO₂ concentration

Procedure:

- Place a known mass of the CaCO₃ sample into the crucible.
- Place the crucible in the furnace or TGA.
- Purge the system with an inert gas to establish a baseline.
- Heat the sample to the desired calcination temperature (e.g., 950°C) at a controlled heating rate (e.g., 10°C/min).
- Maintain the temperature and monitor the mass loss of the sample, which corresponds to the release of CO₂.
- The reaction is complete when the mass stabilizes.
- Cool the sample down to room temperature under an inert atmosphere to prevent premature carbonation.
- The resulting solid is CaO.

Protocol 2: Carbonation of Calcium Oxide

Objective: To react calcium oxide with carbon dioxide to release stored thermal energy.

Materials and Equipment:

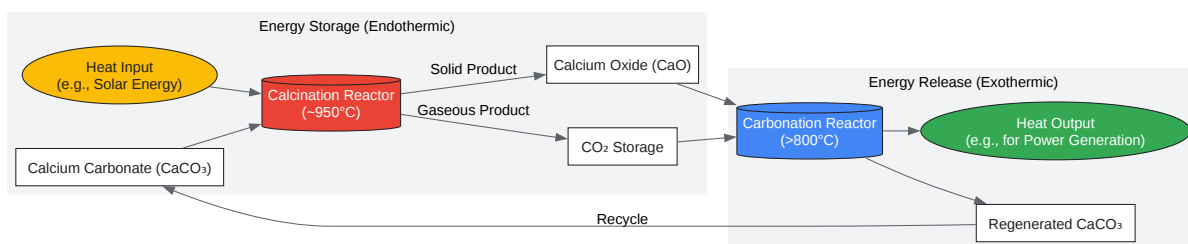
- High-temperature furnace or TGA
- CaO sample from Protocol 1
- Gas flow controller for CO₂
- Crucible
- Temperature and pressure sensors

Procedure:

- Place the CaO sample in the crucible within the furnace or TGA.
- Heat the sample to the desired carbonation temperature (e.g., 850°C) under an inert atmosphere.
- Once the temperature is stable, introduce a controlled flow of CO₂.
- Monitor the mass gain of the sample, which corresponds to the uptake of CO₂.
- The reaction is complete when the mass stabilizes.
- The heat released during this exothermic reaction can be measured using appropriate calorimetric techniques.
- The resulting solid is CaCO₃.

Visualizations

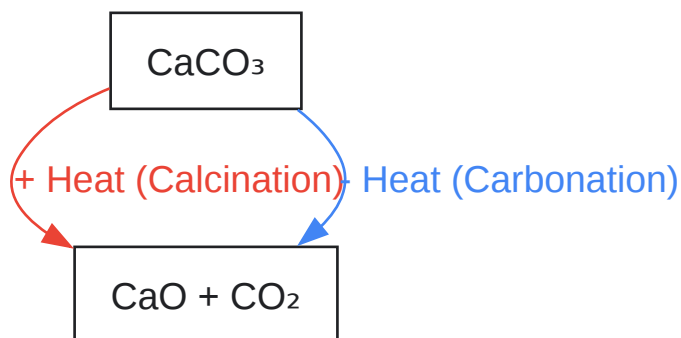
Calcium-Looping (CaL) Process Workflow



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Caption: Workflow of the Calcium-Looping process for thermochemical energy storage.

Chemical Reaction Pathway



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Caption: Reversible chemical reaction pathway for the CaCO₃/CaO system.

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